

2-Methoxy-5-methylpyridine: A Technical Health and Safety Compendium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-5-methylpyridine

Cat. No.: B082227

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information currently available for **2-Methoxy-5-methylpyridine** (CAS No. 13472-56-5). The information herein is compiled from various safety data sheets and chemical databases to ensure a thorough guide for handling, storage, and emergency procedures.

Chemical and Physical Properties

2-Methoxy-5-methylpyridine is a colorless to light yellow liquid.^{[1][2]} It is recognized for its unique odor.^[1] This pyridine derivative is utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[2]

Property	Value	Reference
Molecular Formula	C ₇ H ₉ NO	[2][3]
Molecular Weight	123.15 g/mol	[2][4]
CAS Number	13472-56-5	[3][5]
Appearance	Colorless to yellow liquid	[1][2]
Boiling Point	173.7°C	[5]
Flash Point	61.1°C	[5]
Density	1.001 g/cm ³	[5]
Vapor Pressure	1.151 mmHg at 25°C	[5]
Refractive Index	1.495	[5]
Purity	≥ 98% (GC)	[2]
Storage Conditions	0-8 °C	[2]

Toxicological Information

The toxicological data for **2-Methoxy-5-methylpyridine** is not extensively documented. Most safety data sheets indicate that the toxicological properties have not been thoroughly investigated.[6]

Endpoint	Result	Reference
Acute Oral Toxicity	No data available	[3]
Skin Corrosion/Irritation	Causes skin irritation	[4][5]
Serious Eye Damage/Irritation	Causes serious eye irritation	[4][7]
Respiratory or Skin Sensitization	No data available	[3]
Germ Cell Mutagenicity	No data available	[3]
Carcinogenicity	No data available	[3]
Reproductive Toxicity	No data available	[3]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	[4]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[3]
Aspiration Hazard	Based on available data, the classification criteria are not met	[3]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Methoxy-5-methylpyridine** is classified as a warning-level hazard.

Hazard Class	Hazard Statement
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation

Source:[4][5][7]

Handling, Storage, and Personal Protection

Proper handling and storage procedures are crucial to minimize risk.

Aspect	Recommendation	Reference
Handling	Avoid contact with skin and eyes. Do not breathe vapor or mist. Use in a well-ventilated area. Wash thoroughly after handling. Ground and secure containers when dispensing.	[8][9]
Storage	Store in an airtight container in a cool, well-ventilated place, away from incompatible materials such as strong oxidizing agents.	[8][9]
Eye/Face Protection	Wear safety goggles or chemical safety glasses and a face shield.	[8][10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[8][10]
Respiratory Protection	Use a NIOSH or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[8][10]

First Aid and Emergency Procedures

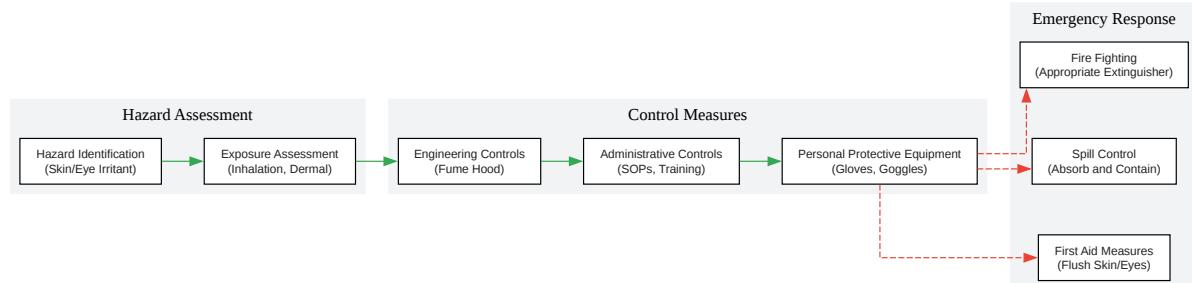
Immediate and appropriate first aid is critical in the event of exposure.

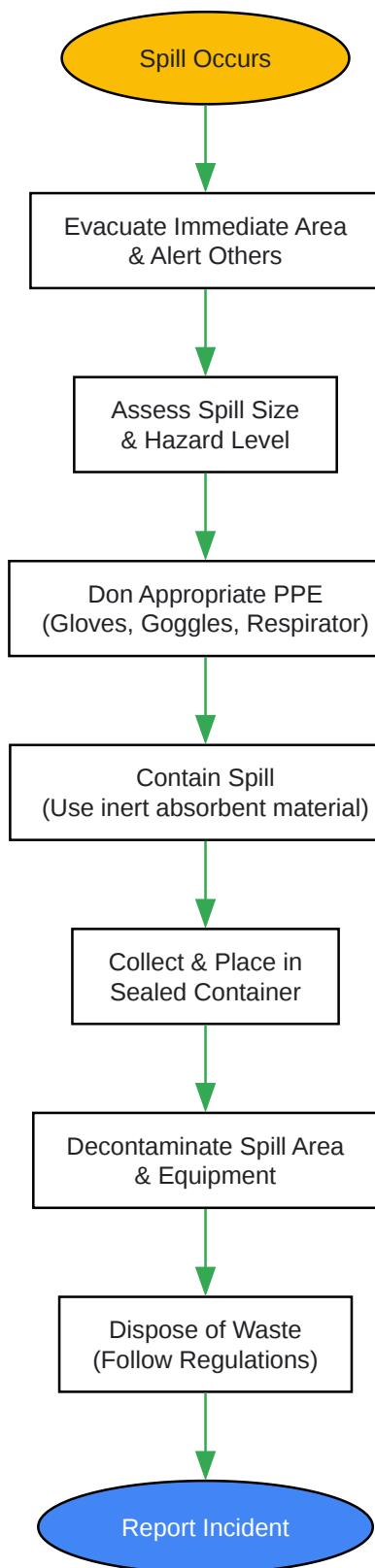
Exposure Route	First Aid Measures	Reference
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. Call a physician if symptoms develop or persist.	[3][10]
Skin Contact	Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.	[3][8]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a doctor.	[3][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[3]

Fire-Fighting Measures

Aspect	Information	Reference
Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.	[3][8]
Specific Hazards	May emit toxic fumes, including carbon oxides and nitrogen oxides, under fire conditions.	[3]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective clothing for firefighting if necessary.	[3][8]

Diagrams





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- To cite this document: BenchChem. [2-Methoxy-5-methylpyridine: A Technical Health and Safety Compendium]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b082227#2-methoxy-5-methylpyridine-health-and-safety-information>

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